

Acibenzolar-S-methyl post-infection therapy fire blight

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Compound Focus: Acibenzolar-S-Methyl

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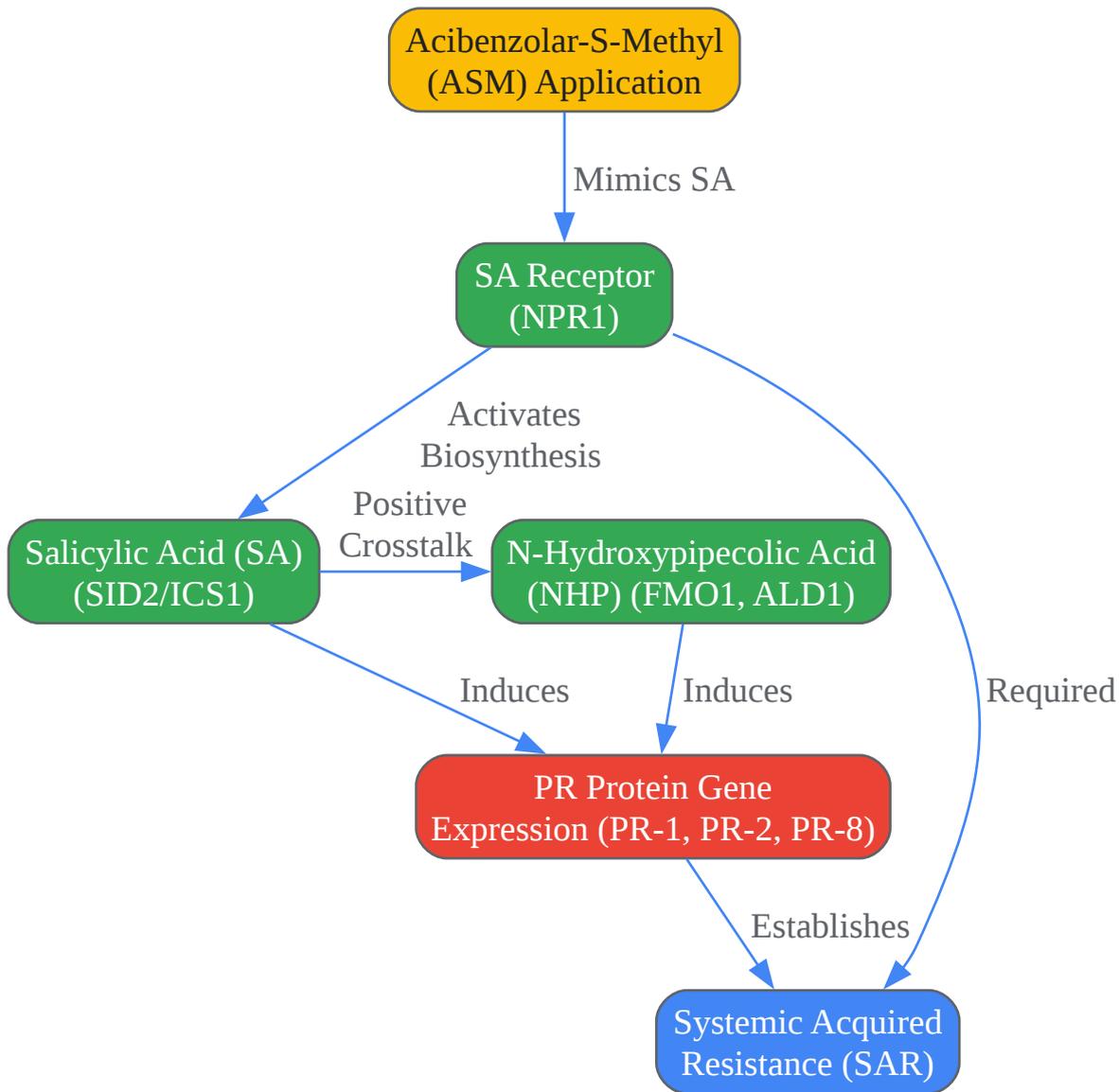
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Molecular Mechanism of Action

ASM is a plant resistance inducer that functions by activating the Systemic Acquired Resistance (SAR) pathway in plants, a broad-spectrum defense mechanism [1] [2]. It is a functional analog of salicylic acid (SA) [2].

The diagram below outlines the key signaling pathway activated by ASM, leading to an anti-pathogen state in the plant.



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This pathway is dependent on key genes. Mutants defective in **SID2** (involved in SA synthesis), **FMO1** (involved in NHP synthesis), or the SA receptor **NPR1** do not establish effective SAR, confirming the importance of this integrated pathway [1].

Application Methods & Efficacy for Post-Infection Suppression

Research indicates that ASM can suppress fire blight canker development when applied after pathogen inoculation. The table below summarizes quantitative data from studies on post-infection application.

Application Method	Optimum Timing (Relative to Inoculation)	Suppression of Canker Expansion	Key Experimental Models
Trunk Paint	At inoculation	43% [3]	Greenhouse-grown potted 'Bosc' pear, apple rootstocks 'M.9', 'M.26' [3]
Foliar Spray	At inoculation	34% [3]	Greenhouse-grown potted 'Bosc' pear, apple rootstocks 'M.9', 'M.26' [3]
Root Drench	3 weeks before inoculation	36% [3]	Greenhouse-grown potted 'Bosc' pear, apple rootstocks 'M.9', 'M.26' [3]
Trunk Paint / Root Drench (Dual Pretreatment)	Before inoculation	82-87% [3]	Potted apple rootstocks 'M.9', 'M.26' (with 'Gala'/'Cameo' scions) [3]
Foliar Spray (Field)	Weekly, starting at pink bud stage	Significantly less disease than untreated trees [4]	Field-grown 'Jonathan' and 'Fuji' apple trees [4]

Detailed Experimental Protocols

Trunk Paint, Foliar Spray, and Root Drench Application

This protocol is adapted from a study comparing post-infection application methods [3].

- **Plant Material:** Greenhouse-grown, one-year-old potted trees. For pear, use 'Bosc'. For apple, use susceptible rootstocks like 'M.9' or 'M.26'.
- **Pathogen Inoculation:** Inoculate plants with a virulent strain of *Erwinia amylovora*.

- **ASM Treatment:**
 - **Formulation:** Use commercial ASM (e.g., Actigard 50 WG).
 - **Dosage:** Apply within a range of 4 to 30 mg a.i. (active ingredient) per tree. The specific rate may depend on tree size and method.
 - **Application:**
 - **Trunk Paint:** Apply the ASM solution directly to the trunk.
 - **Foliar Spray:** Spray the ASM solution to runoff, ensuring full leaf coverage.
 - **Root Drench:** Apply the solution to the soil around the base of the tree.
- **Timing:** Apply ASM at the time of inoculation or up to ± 3 weeks relative to inoculation for post-infection therapy.
- **Data Collection:** Monitor and measure fire blight canker expansion over time. Suppression is calculated as the percentage reduction in canker size compared to untreated, inoculated controls.

Gene Expression Analysis via RT-qPCR

This protocol verifies SAR induction by measuring the expression of Pathogenesis-Related (PR) genes [3] [4].

- **Plant Material:** Leaf samples collected from ASM-treated and control trees.
- **Sampling Timeline:** Collect leaves at multiple time points after treatment (e.g., 2, 7, and 9 days post-treatment) to monitor the persistence of the defense response.
- **RNA Extraction:** Extract total RNA from the leaf samples using a standard method or commercial kit.
- **Reverse Transcription-Quantitative PCR (RT-qPCR):**
 - Synthesize cDNA from the extracted RNA.
 - Perform qPCR using gene-specific primers for SAR marker genes such as **PR-1**, **PR-2**, and **PR-8**.
 - Use housekeeping genes (e.g., Actin or Ubiquitin) for normalization.
- **Data Analysis:** Calculate the relative gene expression in ASM-treated plants compared to control plants using the $2^{-\Delta\Delta Ct}$ method. A significant increase (e.g., 10 to 100-fold) in PR gene expression confirms successful SAR induction [4].

Integration with Other Management Strategies

Field research highlights that ASM's performance is enhanced when integrated with other strategies:

- **Combination with Prohexadione-Calcium (ProCa):** Applying low doses of ASM (e.g., 1 oz/acre) together with ProCa (e.g., 2 oz/acre) can provide additive effects in controlling shoot blight. This

combination enhances the expression of defense-related genes and offers disease control at a lower cost than high rates of ASM alone [5].

- **Use in Pruning Therapy:** Applying a concentrated solution of ASM as part of pruning can reduce the severity of recurring fire blight cankers [6].
- **Orchard Management Program:** In field trials for apple scab control, ASM was most effective when integrated into a light Integrated Pest Management (IPM) program, with applications every 6-8 days during the primary infection period [2].

Key Considerations for Research and Application

- **Persistence of Induced Resistance:** The systemic resistance activated by ASM is transient. Gene expression data shows PR genes are significantly elevated for at least 9 weeks after a trunk paint application [3], but the protective effect in distal leaves against viruses may last only 1-2 days [1]. This suggests the need for repeated applications for sustained protection.
- **Cultivar and Genotype Responsiveness:** The effectiveness of ASM can be highly influenced by the apple genotype [2]. Researchers should test responsiveness on specific cultivars of interest.
- **Comparison to Antibiotics:** In general, ASM alone is not superior to streptomycin for fire blight control. However, integrating weekly ASM applications with a streptomycin schedule designed for blossom blight control appears promising for overall improvement in disease management [4].

I hope these detailed application notes and protocols provide a solid foundation for your research. Should you require further clarification on any specific methodology, please feel free to ask.

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